

Essential Safety and Disposal Procedures for 2-Butanone (MEK)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MR-2-93-3

Cat. No.: B11927388

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical waste is paramount to ensuring a safe and compliant work environment. This guide provides detailed procedures for the safe disposal of 2-Butanone, also known as Methyl Ethyl Ketone (MEK), which corresponds to the CAS number 78-93-3. It is presumed that the query for "**MR-2-93-3**" contains a typographical error.

2-Butanone is a colorless, volatile, and highly flammable liquid solvent commonly used in laboratories.^{[1][2]} Adherence to strict disposal protocols is crucial to mitigate risks of fire, chemical reactions, and environmental contamination.

Key Properties and Hazards of 2-Butanone

A thorough understanding of the chemical's properties is the first step in safe handling. The following table summarizes the key quantitative data for 2-Butanone.

Property	Value
CAS Number	78-93-3
Molecular Formula	C ₄ H ₈ O
Molecular Weight	72.11 g/mol [3]
Boiling Point	80 °C (176 °F)[4][5]
Melting Point	-87 °C (-125 °F)[4][6]
Flash Point	-9 °C (15.8 °F)[3]
Density	0.805 g/mL at 25 °C[4][6]
Solubility in Water	29.3 g/100 mL at 20 °C[3]
Vapor Pressure	71 mmHg at 20 °C[4]
Explosive Limits in Air	1.4% - 11.4% by volume[1]

Experimental Protocol for Disposal of 2-Butanone Waste

The following protocol outlines the step-by-step methodology for the safe collection and disposal of 2-Butanone waste in a laboratory setting. This procedure is designed to be a general guideline; always consult your institution's specific hazardous waste management policies.

Materials:

- Appropriately labeled hazardous waste container (chemically resistant, with a secure lid)
- Personal Protective Equipment (PPE):
 - Chemical splash goggles
 - Chemical-resistant gloves (e.g., neoprene)
 - Flame-resistant lab coat

- Fume hood
- Secondary containment for the waste container

Procedure:

- Preparation and Safety Precautions:
 - Before handling 2-Butanone, ensure you have read and understood the Safety Data Sheet (SDS).
 - Don all required PPE.[\[7\]](#)
 - Conduct all waste transfer operations within a certified chemical fume hood to minimize inhalation exposure and prevent the accumulation of flammable vapors.[\[7\]](#)
 - Clear the work area of all potential ignition sources, such as open flames, hot plates, and spark-producing equipment.[\[8\]](#)[\[9\]](#)
- Waste Collection:
 - Use a designated and properly labeled hazardous waste container. The label should clearly state "Hazardous Waste," "Flammable Liquid," and "2-Butanone" or "Methyl Ethyl Ketone."
 - Do not mix 2-Butanone waste with incompatible chemicals, particularly strong oxidizing agents, acids, or bases.[\[1\]](#)
 - When transferring waste into the container, do so slowly to avoid splashing and the buildup of static electricity. For transfers from larger containers (>4 L), ensure both containers are bonded and grounded.[\[8\]](#)
 - Keep the waste container securely closed at all times, except when adding waste.[\[8\]](#)[\[10\]](#)
- Storage of Waste:
 - Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.[\[10\]](#)

- The storage area should be away from heat sources and direct sunlight.[\[11\]](#)
- Store the container in secondary containment to catch any potential leaks.[\[10\]](#)
- Do not store flammable waste in standard refrigerators or freezers unless they are specifically designed and approved for flammable material storage.[\[8\]](#)
- Final Disposal:
 - Once the waste container is full, or in accordance with your institution's policies, arrange for its collection by the Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
 - Do not attempt to dispose of 2-Butanone by pouring it down the drain.[\[12\]](#) While some local regulations may permit drain disposal of very small, dilute quantities, it is generally prohibited for flammable solvents.[\[13\]](#)[\[14\]](#)
 - The ultimate disposal of 2-Butanone is typically through incineration at a permitted hazardous waste facility.[\[15\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of 2-Butanone waste in a laboratory setting.



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